

Torbafylline comparative cost-effectiveness analysis

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Compound Focus: Torbafylline

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Available Information on Torbafylline

Although cost-effectiveness data is unavailable, here is a summary of the pharmacological and experimental data I found for **Torbafylline**, which is relevant for researchers.

Property	Description
Drug Status	Experimental [1]
Molecular Class	Small molecule, N-methylated xanthine derivative [1]
Molecular Weight	338.2-338.4 Da [1] [2]
Mechanism of Action	Phosphodiesterase (PDE) inhibitor, specifically targeting PDE4 isoforms (PDE4A, PDE4B, PDE4D) [1] [2]
Key Experimental Findings	Attenuates burn-induced and cancer/sepsis-related protein hydrolysis in rat skeletal muscle. In vivo studies in rats showed improved performance and blood flow in muscles with limited blood supply [2]

Property	Description
Experimental Dosage (Rat Studies)	25 mg/kg (oral) [2]

Experimental Protocol from Cited Research

The available data on **Torbafylline**'s efficacy comes from pre-clinical *in vivo* studies. The methodology below is based on the experiments described in the search results [2].

Objective

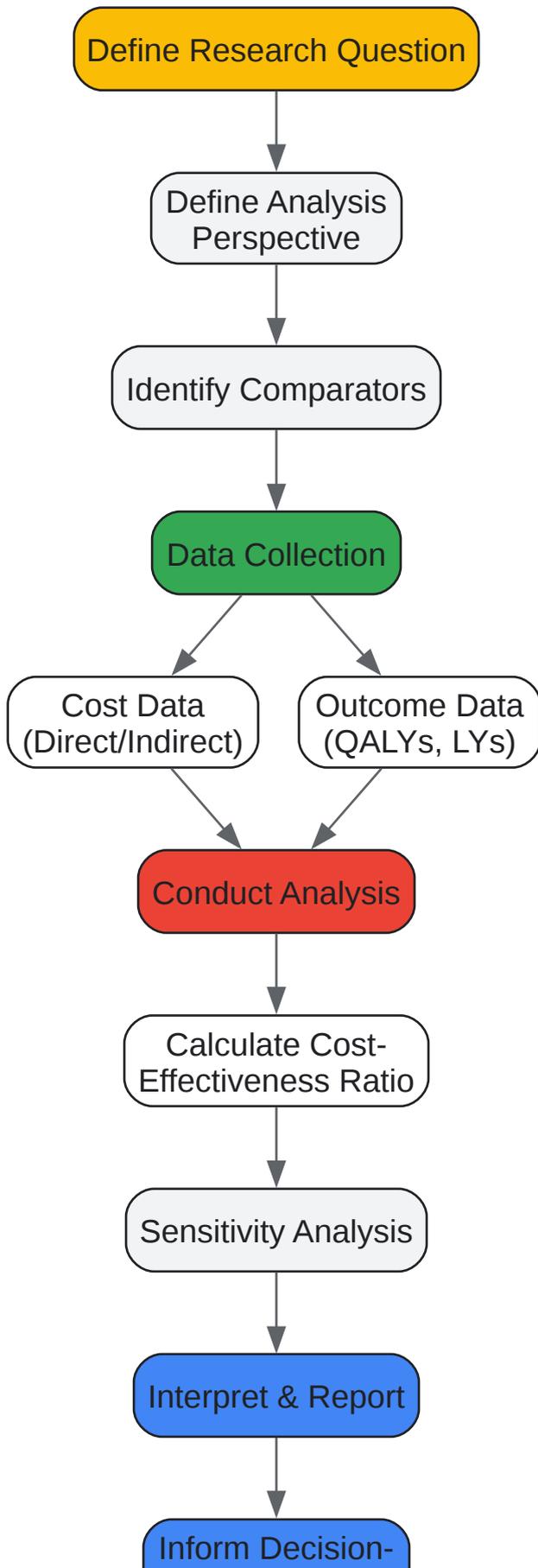
To investigate the effects of **Torbafylline** on fatigue and running performance in rats with chronically decreased blood supply to muscles.

Materials and Methods

- **Animals:** Laboratory rats.
- **Procedure:** Decrease blood supply to specific muscles through ligation.
- **Intervention:** Administer **Torbafylline** orally at a dose of **25 mg/kg per day**.
- **Duration:** The treatment period in the referenced study lasted for **three weeks**.
- **Assessment:** Measure running time to fatigue and blood flow in the affected muscles compared to a control group.

Proposed Framework for Future Cost-Effectiveness Analysis

For when **Torbafylline** advances to clinical stages, you can plan a cost-effectiveness analysis using this standard framework based on established methodological guides [3] [4]. The diagram below outlines the core workflow.



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How to Proceed with Comparative Analysis

Since direct comparisons are not available, I suggest these approaches to build a foundational analysis:

- **Focus on Mechanistic and Pre-clinical Data:** At this stage, a meaningful comparison can be based on **mechanism of action, chemical class, and pre-clinical efficacy**. For example, you could compare **Torbafylline** with other well-known PDE inhibitors or xanthine derivatives (like theophylline) for which more data exists [5] [1] [2].
- **Consult Clinical Trial Registries:** Monitor databases like ClinicalTrials.gov for any ongoing clinical trials on **Torbafylline**. Positive results from these trials are a prerequisite for future economic evaluations.
- **Engage with Cost-Effectiveness Models:** Once clinical data is available, you can adapt existing cost-effectiveness models for similar disease areas. The search results contain examples of such models for other drugs, which use techniques like Markov models to project long-term costs and health outcomes [5] [6].

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